

# Proper Disposal Procedures for 3-Chloro-5-hydroxy-2-pentanone

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## Compound of Interest

Compound Name: 3-Chloro-5-hydroxy-2-pentanone

Cat. No.: B079334

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This guide provides essential safety and logistical information for the proper disposal of **3-chloro-5-hydroxy-2-pentanone**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

## Immediate Safety and Hazard Information

**3-Chloro-5-hydroxy-2-pentanone** is a hazardous chemical that requires careful handling. According to its Globally Harmonized System (GHS) classification, it is toxic if swallowed, causes skin irritation, and may cause respiratory irritation.<sup>[1]</sup> Adherence to proper personal protective equipment (PPE) protocols is mandatory when handling this substance.

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye Protection: Safety glasses with side shields or goggles.
- Face Protection: Face shield if there is a splash hazard.
- Lab Coat: Standard laboratory coat.
- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood.

## Chemical and Physical Properties

A summary of the key properties of **3-chloro-5-hydroxy-2-pentanone** is provided below.

| Property              | Value  |
|-----------------------|--|
| CAS Number            | 13045-13-1                                     |
| Molecular Formula     | C <sub>5</sub> H <sub>9</sub> ClO <sub>2</sub> |
| Molecular Weight      | 136.58 g/mol                                   |
| GHS Hazard Statements | H301, H315, H335                               |
| Signal Word           | Danger   |

## Step-by-Step Disposal Protocol

Disposal of **3-chloro-5-hydroxy-2-pentanone** and its contaminated materials must be handled as hazardous waste. Do not discharge into drains or the environment.<sup>[2][3]</sup>

### Step 1: Waste Segregation and Collection

- Designate a specific, clearly labeled, and sealed container for liquid waste of **3-chloro-5-hydroxy-2-pentanone**. The container must be compatible with halogenated organic compounds.
- Collect any contaminated solids, such as absorbent materials from spills, used pipette tips, or contaminated gloves, in a separate, clearly labeled, sealed container for solid hazardous waste.

### Step 2: Spill Management

In the event of a spill, follow these procedures immediately:

- Evacuate and Ventilate: Ensure the area is well-ventilated and evacuate non-essential personnel.<sup>[2]</sup>
- Containment: Prevent the spill from spreading. For liquid spills, use a non-combustible absorbent material like sand, earth, or vermiculite.<sup>[2]</sup> Do not use combustible materials like paper towels without placing them in the proper waste container immediately.

- Collection: Carefully collect the absorbent material and spilled substance using non-sparking tools and place it into a designated, sealable container for hazardous waste.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent, and collect the cleaning materials as hazardous waste.

### Step 3: Waste Storage

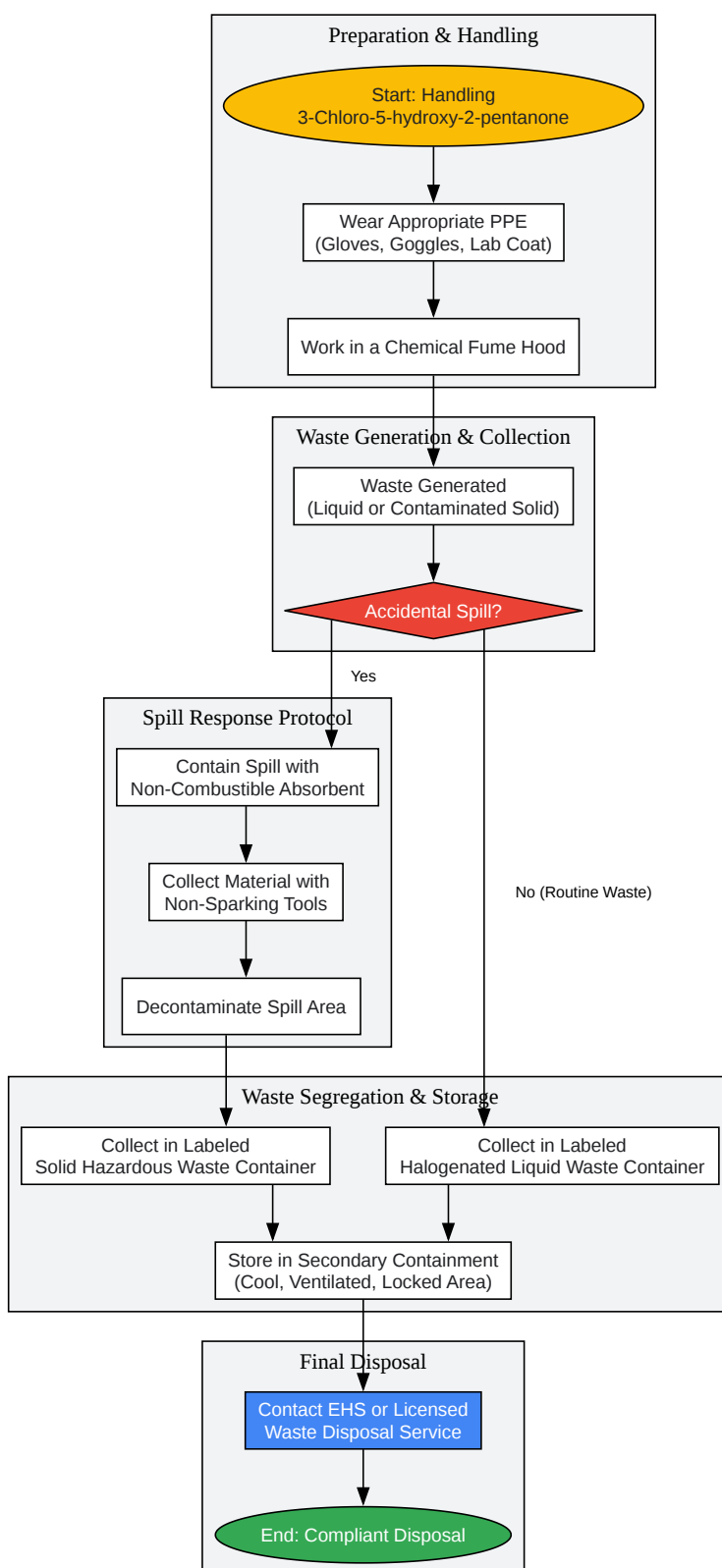
- Store waste containers in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials such as strong oxidizing agents.<sup>[4]</sup>
- Ensure containers are tightly closed and clearly labeled as "Hazardous Waste" with the full chemical name: **"3-chloro-5-hydroxy-2-pentanone"**.
- Store locked up.<sup>[1][3][5]</sup>

### Step 4: Final Disposal

- The final disposal of **3-chloro-5-hydroxy-2-pentanone** must be conducted through a licensed professional waste disposal service.<sup>[2]</sup>
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.
- Provide the EHS department or the disposal company with a complete and accurate description of the waste, including its composition and hazards.
- Follow all local, state, and federal regulations for the transportation and disposal of hazardous waste. The P501 precautionary statement explicitly requires disposal of contents and container to an approved waste disposal plant.<sup>[2][3][4]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **3-chloro-5-hydroxy-2-pentanone**.



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Caption: Workflow for the safe disposal of **3-chloro-5-hydroxy-2-pentanone**.

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## References

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